

Application of 3-(Methoxymethyl)azetidine in developing GPCR modulators

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Compound of Interest

Compound Name: 3-(Methoxymethyl)azetidine

CAS No.: 942400-33-1

Cat. No.: B3030679

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Application Note: Optimizing GPCR Modulators via Scaffold Hopping

The 3-(Methoxymethyl)azetidine Protocol

Abstract

This guide details the application of **3-(Methoxymethyl)azetidine** (CAS: 100274-12-8) as a high-value building block in the optimization of G-Protein Coupled Receptor (GPCR) modulators. While traditional GPCR ligand design often relies on planar aromatic systems or larger saturated heterocycles (pyrrolidines/piperidines), these moieties frequently suffer from poor metabolic stability and excessive lipophilicity. This protocol demonstrates how the azetidine core serves as a superior bioisostere, utilizing its high ring strain and

-rich character to improve physicochemical properties while the methoxymethyl side chain probes specific polar sub-pockets.

Scientific Rationale: The Azetidine Advantage

In modern Fragment-Based Drug Discovery (FBDD), the "Magic Methyl" effect is well known, but the "Azetidine Contraction" is equally powerful. Replacing a pyrrolidine or piperidine ring with an azetidine offers three distinct advantages for GPCR ligands:

- **Lipophilicity Reduction:** The removal of methylene groups lowers $logP$, often improving solubility and reducing off-target binding (promiscuity).
- **Vector Rigidification:** The 4-membered ring is puckered but highly constrained. Substituents at the 3-position (like the methoxymethyl group) are projected with precise vectors that differ significantly from 5- or 6-membered rings, allowing access to novel chemical space within the orthosteric or allosteric binding sites.
- **Metabolic Stability:** The high ionization potential of the azetidine nitrogen reduces the rate of N-dealkylation and oxidation by Cytochrome P450 enzymes compared to larger amines.

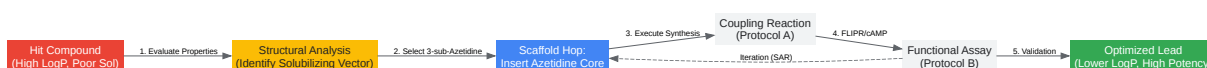
Comparative Physicochemical Profile

The following table illustrates the shift in properties when "hopping" from a pyrrolidine scaffold to the **3-(Methoxymethyl)azetidine** core.

Property	Pyrrolidine Analog	3-(Methoxymethyl)azetidine	Impact on Drug Design
Ring Size	5-membered	4-membered	Reduced steric bulk; fits tighter pockets.
Lipophilicity ()	High (Baseline)	Lower ()	Improved solubility; reduced metabolic clearance.
Basicity ()		(Variable)	Highly basic; forms strong salt bridges with Asp/Glu residues in GPCR TM bundles.
Ligand Efficiency (LE)	Moderate	High	More binding energy per heavy atom.
Exit Vector angle	(flexible)	(constrained)	Altered trajectory for side-chain interactions.

Strategic Visualization: The Scaffold Hopping Workflow

The following diagram illustrates the decision matrix for selecting **3-(Methoxymethyl)azetidine** during Lead Optimization.



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Figure 1: Workflow for integrating azetidine bioisosteres into GPCR ligand design.

Experimental Protocol A: Chemical Synthesis

Objective: Coupling **3-(Methoxymethyl)azetidine** to a heteroaryl core (e.g., 2-chloropyrimidine, a common GPCR pharmacophore).

Reagents:

- Fragment: **3-(Methoxymethyl)azetidine** hydrochloride (1.2 equiv).
- Core: 4-Chloro-2-substituted-pyrimidine (1.0 equiv).
- Base: Diisopropylethylamine (DIPEA) (3.0 equiv).
- Solvent: Dimethyl sulfoxide (DMSO) or N-Methyl-2-pyrrolidone (NMP).

Step-by-Step Methodology:

- Preparation: In a 20 mL scintillation vial equipped with a magnetic stir bar, dissolve the 4-chloropyrimidine derivative (100 mg, 1.0 equiv) in DMSO (2.0 mL).
- Activation: Add DIPEA (3.0 equiv) to the solution. Stir at Room Temperature (RT) for 5 minutes.
- Addition: Add **3-(Methoxymethyl)azetidine** HCl salt (1.2 equiv) in one portion.
 - Expert Note: The HCl salt is hygroscopic. Weigh quickly or use a glovebox if precise stoichiometry is critical.
- Reaction: Heat the reaction mixture to 85°C for 4–6 hours.
 - Monitoring: Monitor via LC-MS. The azetidine nitrogen is a potent nucleophile (), but steric hindrance at the pyrimidine C4 position may require elevated temperatures.
- Work-up:
 - Cool to RT.
 - Dilute with Ethyl Acetate (15 mL) and wash with water (mL) to remove DMSO.

- Wash organic layer with saturated brine.
- Dry over anhydrous
, filter, and concentrate in vacuo.
- Purification: Purify via Flash Column Chromatography (Gradient: 0–10% MeOH in DCM).
 - Checkpoint: Verify product identity via
NMR.^[1] Look for the distinct azetidine multiplets at
3.5–4.5 ppm and the methoxy singlet at
3.3 ppm.

Experimental Protocol B: Biological Evaluation (Functional Assay)

Objective: Validate the modulator's potency using a Calcium Flux Assay (Gq-coupled GPCR).

System: FLIPR (Fluorometric Imaging Plate Reader) Calcium 6 Assay.

Step-by-Step Methodology:

- Cell Seeding:
 - Seed CHO-K1 cells stably expressing the target GPCR (e.g., Muscarinic M1 or Histamine H1) into 384-well black-wall/clear-bottom plates at 10,000 cells/well.
 - Incubate overnight at 37°C, 5%
.
- Dye Loading:
 - Remove culture media.
 - Add 20

L of Calcium 6 dye loading buffer (containing 2.5 mM Probenecid to inhibit anion transport).

- Incubate for 60 minutes at 37°C.
- Compound Preparation:
 - Dissolve the synthesized Azetidine-Hybrid in 100% DMSO to 10 mM.
 - Perform a 10-point serial dilution (1:3) in assay buffer (HBSS + 20 mM HEPES).
- Assay Execution:
 - Transfer plate to the FLIPR Tetra system.
 - Baseline: Record fluorescence for 10 seconds.
 - Addition: Inject compound (agonist mode) or pre-incubate compound then inject standard agonist (antagonist mode).
 - Read: Measure fluorescence change () for 120 seconds.
- Data Analysis:
 - Plot Response vs. Log[Concentration].
 - Calculate
 - or
 - using a 4-parameter logistic fit.

Mechanistic Insight: The "Methoxymethyl" Vector

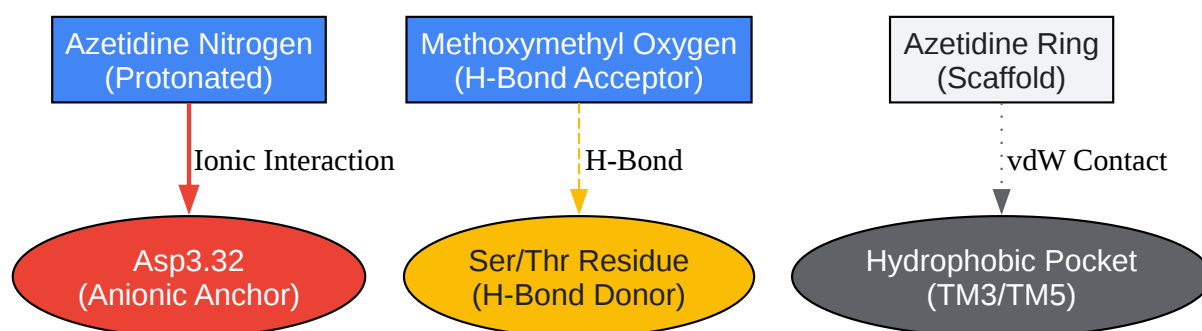
Why specifically the 3-(Methoxymethyl) substituent?

In many Class A GPCRs (e.g., Dopamine, Serotonin), the orthosteric binding pocket contains a conserved aspartate residue (Asp3.32) that anchors the basic amine of the ligand. The space

extending away from this anchor is critical for selectivity.

- The Ether Oxygen: Acts as a weak Hydrogen Bond Acceptor (HBA). It can interact with Serine or Threonine residues in the transmembrane bundle (e.g., TM5 or TM6) without the desolvation penalty associated with a full hydroxyl group.
- The Methyl Cap: Prevents the group from acting as a Hydrogen Bond Donor (HBD). This is crucial because reducing HBD count correlates with improved Blood-Brain Barrier (BBB) permeability—a key requirement for CNS-active GPCR drugs.

Diagram: Interaction Map



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Figure 2: Predicted binding mode of the **3-(Methoxymethyl)azetidine** moiety within a Class A GPCR pocket.

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